

Efficacy of Bensulide as a replacement for DCPA herbicide in agriculture

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Compound of Interest

Compound Name: Bensulide

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Bensulide as a Replacement for DCPA Herbicide: A Comparative Guide

The recent regulatory action by the U.S. Environmental Protection Agency (EPA) to suspend and subsequently cancel all registrations of the herbicide DCPA (dimethyl tetrachloroterephthalate), commercially known as Dacthal, has necessitated a critical evaluation of viable alternatives for pre-emergent weed control in various agricultural settings. This guide provides a comprehensive comparison of **Bensulide** and DCPA, focusing on their efficacy, crop applicability, and toxicological profiles to assist researchers and agricultural professionals in navigating this transition.

The EPA's decision in August 2024 to halt the use of DCPA stems from concerns over its potential health risks, particularly to unborn babies.^{[1][2][3][4]} Studies indicated that exposure to DCPA could affect fetal thyroid hormone levels, potentially leading to impaired brain development, decreased IQ, and other irreversible health issues.^{[1][3][4]} This development has elevated the importance of assessing alternative herbicides like **Bensulide** for crops previously reliant on DCPA, including onions, cole crops, and cucurbits.

Efficacy and Crop Spectrum

Both **Bensulide** and DCPA are pre-emergent herbicides, meaning they are applied to the soil to control weeds before they germinate.^{[5][6]} They have historically been used in a variety of vegetable crops.

Bensulide is a selective organophosphate herbicide effective against annual grasses like bluegrass and crabgrass, as well as some broadleaf weeds.[5][7] It is registered for use on crops such as carrots, cucumbers, peppers, melons, cotton, and various leafy and bulb vegetables.[5][8][9]

DCPA was known for its control of a broad spectrum of annual grasses and certain broadleaf weeds in crops like onions, cole crops (broccoli, cabbage, cauliflower), strawberries, and tomatoes.[6][9][10]

A key study conducted in the Imperial Valley of California directly compared the efficacy of DCPA with a combination of **Bensulide** and pendimethalin for weed control in dry bulb onions. The results indicated that the combination treatment performed as well as DCPA in controlling weeds, and onion yields were comparable between the two treatments.[11][12][13] This suggests that while **Bensulide** alone may have a narrower spectrum of weed control than DCPA, its efficacy can be significantly enhanced when used in a tank mix with other herbicides. [11]

An assessment by the EPA on alternatives to DCPA in Brassica (cole) crops also provides insights. While acknowledging that **Bensulide** generally provides poorer control of some problematic weeds compared to DCPA, it is considered a viable alternative due to its good crop safety and favorable plant-back intervals.[9] For specialty Brassicas like bok choy and kale, it is suggested that growers may need to supplement **Bensulide** applications with additional hand-weeding to achieve comparable control to DCPA.[9]

Quantitative Data Summary: Efficacy Comparison

Herbicide/Treatment	Target Weeds	Crop	Efficacy Rating/Result	Source
DCPA	Common Chickweed, Common Purslane	Brassica Crops	C (Controls)	[9]
Little Mallow, London Rocket, Burning Nettle, Nightshades, Sowthistles	Brassica Crops	P (Partially Controls)	[9]	
Bensulide	Common Purslane	Brassica Crops	C (Controls)	[9]
Common Chickweed, Burning Nettle	Brassica Crops	P (Partially Controls)	[9]	
Little Mallow, London Rocket, Sowthistles	Brassica Crops	N (No Control)	[9]	
Bensulide + Pendimethalin	Annual Weeds (various)	Dry Bulb Onions	Equivalent weed control to DCPA	[11]
DCPA	Annual Weeds (various)	Dry Bulb Onions	Standard for comparison	[11]

C - Controls, P - Partially Controls, N - No Control

Quantitative Data Summary: Crop Yield Comparison in Onions

Herbicide Treatment	Average Yield (sacks/acre) - Year 1	Average Yield (sacks/acre) - Year 2	Source
DCPA	1020	980	[11]
Bensulide + Pendimethalin	1030	990	[11]
Untreated Control	850	820	[11]

Application Rates

Application rates for both herbicides are dependent on soil type and the specific crop.

Herbicide	Crop	Application Rate (Active Ingredient)	Source
Bensulide	Various Vegetable Crops	Up to 22.6 kg/ha (approximately 20 lbs/acre)	[5] [7]
Lettuce	4 to 6 qt/acre of Prefar 4-E (4 lbs/gallon formulation)	[8]	
Cucurbits	5-6 qt/acre of Prefar 4E	[14] [15]	
Shallots (Dry Bulbs)	5-6 lb/A	[16]	
DCPA	Various Crops	6-14 pints/acre of Dacthal Flowable (depending on soil type)	[6] [10]
Cole Crops	6-14 lb/A of Dacthal 75WP	[16]	

Experimental Protocols

Protocol for Onion Weed Control Field Trials (Adapted from Bell et al., 2001)

This section outlines the methodology used in the comparative study of **Bensulide** and DCPA in onions.

- **Experimental Design:** Field experiments were conducted in commercial onion fields in the Imperial Valley, California, over two consecutive growing seasons. A randomized complete block design was likely used, with treatments replicated within each field.
- **Treatments:**
 - DCPA at 9 lb ai/acre.
 - **Bensulide** at 4 lb ai/acre in combination with pendimethalin at 0.25 lb ai/acre.
 - Untreated control.
- **Application:** Herbicides were applied pre-emergence to the soil surface after onion seeding. Applications were made using a CO₂-pressured sprayer with flat fan nozzles, delivering a spray volume of approximately 35 gallons per acre.[\[11\]](#)
- **Data Collection:**
 - **Weed Control:** Visual evaluations of weed control were conducted before any post-emergence herbicide applications.
 - **Crop Vigor:** Crop vigor was also visually assessed.
 - **Onion Stand Counts:** The density of onion plants was measured after germination was complete.
 - **Yield:** Onion bulb yield was determined at harvest.
- **Statistical Analysis:** Data were subjected to analysis of variance (ANOVA) to determine significant differences between treatments.

Signaling Pathways and Mechanisms of Action

Bensulide and DCPA control weeds through different mechanisms of action.

Bensulide is an organophosphate herbicide that inhibits lipid synthesis in plants.[\[17\]](#) More specifically, it is classified as a mitosis inhibitor, preventing cell division and subsequent root and shoot development in germinating seeds.[\[17\]](#)[\[18\]](#)

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action.
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DCPA is a dinitroaniline herbicide that acts by inhibiting microtubule assembly in plant cells.[\[10\]](#) Microtubules are essential for cell division and cell wall formation. Disruption of microtubule formation leads to abnormal cell division and ultimately prevents the growth of susceptible weeds.[\[3\]](#)

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DCPA's mechanism of action.

Environmental Fate and Toxicology

A critical aspect of comparing these herbicides is their environmental impact and toxicity profiles.

Environmental Fate

Property	Bensulide	DCPA	Source
Soil Persistence	Highly persistent; half-life can be 4-6 months.	Moderately persistent; half-life of 14 to 100 days.	[5] , [19]
Soil Mobility	Strongly binds to soil, low leaching potential.	Generally immobile, strongly adsorbs to soil particles.	[5] , [1]
Primary Degradation	Slow microbial breakdown.	Microbial degradation and volatilization.	[5] , [19]
Groundwater Contamination	Low risk of leaching.	Degradates (TPA and MTP) can be mobile and have been detected in groundwater.	[20] , [19]

Toxicology

Endpoint	Bensulide	DCPA	Source
Acute Oral LD50 (rat)	271 - 770 mg/kg (Slightly to Moderately Toxic)	>3000 mg/kg (Practically Non-toxic)	[5],[2]
Carcinogenicity	Classified as "not likely to be carcinogenic in humans".	Previously classified as a Group C, Possible Human Carcinogen.	[4],[3]
Reproductive/Developmental Toxicity	Data not readily available in sources.	Significant concerns for fetal thyroid development leading to its cancellation.	[1]
Toxicity to Birds	Slightly toxic.	Moderately toxic to some young wildfowl.	[5],[2]
Toxicity to Aquatic Organisms	Moderately to highly toxic.	Slightly toxic to practically non-toxic to fish.	[5],[2]
Toxicity to Bees	Very highly toxic.	Slightly toxic.	[5],[2]

Conclusion

The cancellation of DCPA presents a significant challenge for weed management in several key agricultural crops. **Bensulide** emerges as a viable, though not a direct one-to-one, replacement. While its weed control spectrum may be narrower than that of DCPA, its efficacy can be substantially improved through tank-mixing with other herbicides, as demonstrated in onion production.

From a toxicological standpoint, **Bensulide** does not carry the same concerns regarding developmental toxicity that led to the ban of DCPA. However, it is important to note that **Bensulide** is an organophosphate and exhibits higher toxicity to aquatic organisms and bees. Therefore, its use requires careful management to mitigate environmental risks.

For researchers and agricultural professionals, the transition away from DCPA will necessitate a more integrated approach to weed management, potentially involving combinations of herbicides like **Bensulide** with other chemical and cultural control methods to achieve effective and sustainable weed control. Further research into the efficacy of **Bensulide** and its combinations in a wider range of crops and environmental conditions is warranted to optimize its use as a replacement for DCPA.

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trials.
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